

Formulation of lactose octaacetate in cosmetic or pharmaceutical preparations

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Compound of Interest

Compound Name: *Lactose octaacetate*

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Application Notes and Protocols for the Formulation of Lactose Octaacetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lactose octaacetate, the fully acetylated derivative of lactose, is a versatile compound with emerging applications in both cosmetic and pharmaceutical formulations. Its properties as a biodegradable surfactant, coupled with antimicrobial and antiviral activities, make it a compound of interest for innovative product development.[1][2] In pharmaceuticals, it is utilized as an excipient and coating agent to enhance stability and control the release of active ingredients.[3] This document provides detailed application notes and protocols for the formulation of **lactose octaacetate**, summarizing key quantitative data and experimental methodologies.

Physicochemical Properties and Formulation Data

Lactose octaacetate's performance in formulations is dictated by its physical and chemical characteristics. The following tables summarize key quantitative data for its synthesis and properties.

Table 1: Synthesis of Lactose Octaacetate via Microwave Irradiation

Parameter	Value	Reference
Reactants	D-(+)-lactose monohydrate, Acetic anhydride, Anhydrous sodium acetate	[1]
Reaction Time	3 - 10 minutes	[1]
Microwave Power	700 W	[1]
Yield	74% - 92%	[1]
Melting Point	67.1 - 80.2 °C	[1]
Degree of Acetylation (DS)	2.58 - 3.62	[1]

Table 2: Solubility of Lactose Octaacetate in Various Solvents

Solvent	Solubility	Notes	Reference
Chloroform	Soluble	[4]	
Acetone	Soluble	[4]	
Water	Less soluble	Hydrophobic nature due to acetyl groups.	[4]
Dichloromethane (DCM)	Soluble	[5]	
Dimethylformamide (DMF)	Soluble	[5]	
Dimethyl sulfoxide (DMSO)	100 mg/mL (147.36 mM)	Requires sonication; hygroscopic.	[5][6]
Ethyl Acetate (EtOAc)	Soluble	[5]	
Methanol (MeOH)	Soluble	[5]	
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	≥ 5 mg/mL (7.37 mM)	Clear solution.	[6]
10% DMSO / 90% Corn Oil	≥ 5 mg/mL (7.37 mM)	Clear solution.	[6]

Table 3: Rheological Properties of a Cosmetic Hand Gel containing 0.1% Lactose Octaacetate

Parameter	Value
Consistency Coefficient (k, Pa.s ⁿ)	18.276
Flow Index (n)	0.1589
Coefficient of Determination (R ²)	0.9637

Data from a study on a hand sanitizer gel formulation.[1]

Biological Activities and Potential Mechanisms of Action

Lactose octaacetate has demonstrated notable biological activities, although the precise mechanisms are still under investigation.

Antimicrobial and Antiviral Properties

Lactose octaacetate exhibits mild to moderate antifungal activity against fungi such as *Aspergillus niger*, *Penicillium* sp., *Rhizopus* sp., and *Fusarium moniliforme*.^[7] It shows limited activity against bacteria and yeast.^[6] The proposed mechanism for sugar esters, in general, involves the disruption of the bacterial cell membrane integrity, leading to the leakage of intracellular components.^[8]

The compound has also shown antiviral activity against Poliovirus type 1 (PV-1).^[7] The antiviral mechanism of acetylated carbohydrates is an area of active research, with evidence suggesting that the acetyl groups can play a role in the interaction with viral proteins or host cell receptors.^{[1][7]}

Potential for Skin Applications

While direct evidence for the mechanism of action of **lactose octaacetate** on skin is limited, related compounds and their effects provide some insights. For instance, some skin whitening agents function by inhibiting tyrosinase, a key enzyme in melanin production.^{[9][10][11]} However, there is currently no specific research confirming this mechanism for **lactose octaacetate**.

The anti-inflammatory properties of lactose have been observed in other contexts, but its acetylated form has not been specifically studied for anti-inflammatory effects on the skin.^[6]

Experimental Protocols

The following are detailed protocols for the synthesis, characterization, and formulation of **lactose octaacetate**.

Protocol 1: Microwave-Assisted Synthesis of Lactose Octaacetate

Objective: To synthesize **lactose octaacetate** using a solvent-free microwave irradiation method.^[1]

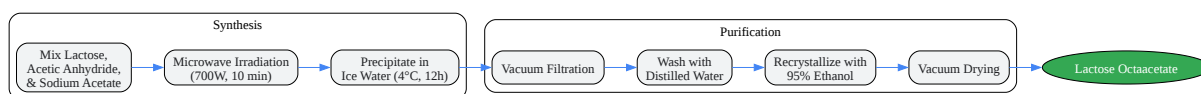
Materials:

- D-(+)-lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate
- 95% (v/v) Ethanol
- Distilled water
- Round-bottom flask
- Microwave reactor (700 W)
- Beaker
- Magnetic stirrer
- Vacuum filtration apparatus
- Vacuum oven

Procedure:

- In a round-bottom flask, mix 10.0 g of D-(+)-lactose monohydrate with 30 cm³ of acetic anhydride and 3.0 g of anhydrous sodium acetate.
- Place the flask in a microwave reactor and irradiate at 700 W for 10 minutes.
- After irradiation, pour the sample into 200 cm³ of distilled water with ice cubes and stir.

- Leave the mixture at 4 °C for 12 hours to allow for the precipitation of the lactose ester as a white solid.
- Filter the precipitate under vacuum and wash with distilled water.
- Purify the lactose acetate by recrystallization with 95% ethanol, followed by distilled water.
- Dry the purified **lactose octaacetate** in a vacuum oven to a constant weight.



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Figure 1. Workflow for the synthesis and purification of **lactose octaacetate**.

Protocol 2: Preparation of a Cosmetic Hand Sanitizer Gel

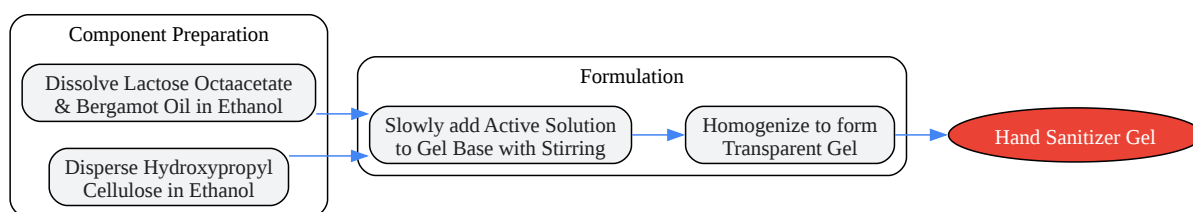
Objective: To formulate a transparent hand sanitizer gel containing **lactose octaacetate**.^[1]

Materials:

- **Lactose octaacetate** (0.1% w/w)
- Ethanol
- Bergamot oil (0.1% w/w)
- Hydroxypropyl cellulose
- Beaker
- Homogenizer/stirrer

Procedure:

- Disperse the hydroxypropyl cellulose in ethanol with stirring to form a gel base.
- In a separate container, dissolve the **lactose octaacetate** and bergamot oil in a small amount of ethanol.
- Slowly add the **lactose octaacetate** solution to the gel base while continuously stirring until a homogenous and transparent gel is formed.



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Figure 2. Workflow for the formulation of a cosmetic hand sanitizer gel.

Protocol 3: Characterization of Lactose Octaacetate

Objective: To confirm the identity and purity of the synthesized **lactose octaacetate**.

Methods:

- FT-IR Spectroscopy: Record the infrared spectrum of the sample (e.g., in KBr pellets) to identify characteristic functional groups. Key bands to observe include the disappearance of the broad -OH band (around 3320 cm^{-1}) and the appearance of a strong C=O stretching vibration from the acetyl ester groups (around 1752 cm^{-1}), as well as C-H bending from CH_3 (around 1371 cm^{-1}).^[1]
- NMR Spectroscopy: Record ^1H and ^{13}C NMR spectra (e.g., in CDCl_3) to confirm the structure and determine the degree of acetylation.^[1]

- UV-Vis Spectroscopy: Measure the UV absorption spectrum in various solvents to determine the absorption maxima. For example, in methanol and ethanol, the maximum absorption is around 209-210 nm.[7]
- Degree of Substitution (DS) Determination: The percentage of acetylation and the degree of substitution can be determined by titration. This involves saponification of the ester with a known amount of alkali (e.g., KOH) and then back-titrating the excess alkali with an acid (e.g., HCl).[7]

Safety and Toxicological Profile

The toxicological properties of **lactose octaacetate** have not been fully investigated.[12] However, studies on related saccharide esters provide some indication of their safety profile. For instance, sucrose octaacetate has been assessed for use in cosmetics and is considered safe under the reported practices of use and concentration.[7][13] Lactose itself is widely used as a pharmaceutical excipient and is considered safe, with no adverse effects demonstrated at the quantities used in formulations, even in individuals with lactose intolerance.[5][14]

It is important to note that direct dermal toxicity, irritation, and sensitization studies specifically on **lactose octaacetate** are limited. Therefore, it is recommended to conduct appropriate safety assessments for any new cosmetic or pharmaceutical formulation containing this ingredient, following established guidelines for skin irritation and sensitization testing.[15][16][17][18]

Conclusion

Lactose octaacetate is a promising ingredient for cosmetic and pharmaceutical formulations due to its multifaceted properties. Its synthesis is achievable through efficient methods like microwave irradiation, and it can be incorporated into various product forms, such as gels. While its antimicrobial and antiviral activities are documented, further research is needed to fully elucidate the mechanisms of action, particularly for any potential skin benefits. As with any ingredient, comprehensive safety testing is crucial before commercialization. The protocols and data presented in these application notes provide a solid foundation for researchers and formulators to explore the potential of **lactose octaacetate** in innovative product development.

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References

- 1. Protein Acetylation Going Viral: Implications in Antiviral Immunity and Viral Infection - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis and Biological Evaluation of 6-O-Sucrose Monoester Glycolipids as Possible New Antifungal Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Antibacterial and Antifungal Activity of Three Monosaccharide Monomyristate Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. bocsci.com [bocsci.com]
- 7. Viruses Like Sugars: How to Assess Glycan Involvement in Viral Attachment - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. The function and mechanism of protein acylation in the regulation of viral infection - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Novel Insights Into the Sulfated Glucuronic Acid-Based Anti-SARS-CoV-2 Mechanism of Exopolysaccharides From Halophilic Archaeon Haloarcula hispanica - PMC [pmc.ncbi.nlm.nih.gov]
- 11. cir-safety.org [cir-safety.org]
- 12. fishersci.com [fishersci.com]
- 13. mdpi.com [mdpi.com]
- 14. The benefits of lactose as an excipient - Lactalis Ingredients Pharma [pharma.lactalisingredients.com]
- 15. Monograph 029 - Skin Sensitisation Testing for the Purpose of Hazard Identification and Risk Assessment - ECETOC [ecetoc.org]
- 16. criver.com [criver.com]

- 17. Skin Irritation Test - Creative Biolabs [[creative-biolabs.com](https://www.creative-biolabs.com)]
- 18. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
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